

# Methyl 2-aminoheptanoate CAS number and chemical identifiers

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## Compound of Interest

Compound Name: Methyl 2-aminoheptanoate

Cat. No.: B15270710

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## An In-depth Technical Guide to Methyl 2-aminoheptanoate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **Methyl 2-aminoheptanoate**, a derivative of the non-proteinogenic alpha-amino acid, 2-aminoheptanoic acid. Due to the limited availability of data for **Methyl 2-aminoheptanoate**, this document focuses on the chemical identifiers of its parent compound, general methodologies for its synthesis, and broader context on the biological significance of amino acid derivatives. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis.

### Chemical Identity and Properties

While a specific CAS number for **Methyl 2-aminoheptanoate** was not readily available in public databases at the time of this writing, this section provides key identifiers for the parent compound, 2-aminoheptanoic acid. The properties of the methyl ester can be inferred from its structure and the general characteristics of amino acid esters.

Table 1: Chemical Identifiers for 2-Aminoheptanoic Acid

Identifier	Value	Reference
IUPAC Name	2-aminoheptanoic acid	[1][2]
CAS Number	1115-90-8	[1][3][4][5]
44902-02-5	[1][6]	
Molecular Formula	C7H15NO2	[1][2][3][4][6]
Molecular Weight	145.20 g/mol	[1]
SMILES	<chem>CCCCC(C(=O)O)N</chem>	[1]
InChI	InChI=1S/C7H15NO2/c1-2-3-4-5-6(8)7(9)10/h6H,2-5,8H2,1H3,(H,9,10)	[1]
InChIKey	RDFMDVXONNIGBC-UHFFFAOYSA-N	[1]

For reference, the hydrochloride salt of a similar compound, Methyl 7-aminoheptanoate, has the CAS number 17994-94-4.[7][8]

## Synthesis and Experimental Protocols

Amino acid methyl esters are crucial intermediates in various synthetic applications, including peptide synthesis and the development of pharmaceuticals.[9] The esterification of the carboxylic acid group of an amino acid is a common protective strategy in organic synthesis.

### General Experimental Protocol for Esterification

A widely used and efficient method for the synthesis of amino acid methyl esters involves the use of methanol in the presence of a catalyst such as thionyl chloride or trimethylchlorosilane (TMSCl).[9]

Materials:

- 2-Aminoheptanoic acid
- Methanol (anhydrous)

- Trimethylchlorosilane (TMSCl) or Thionyl Chloride (SOCl<sub>2</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure using Trimethylchlorosilane (TMSCl):

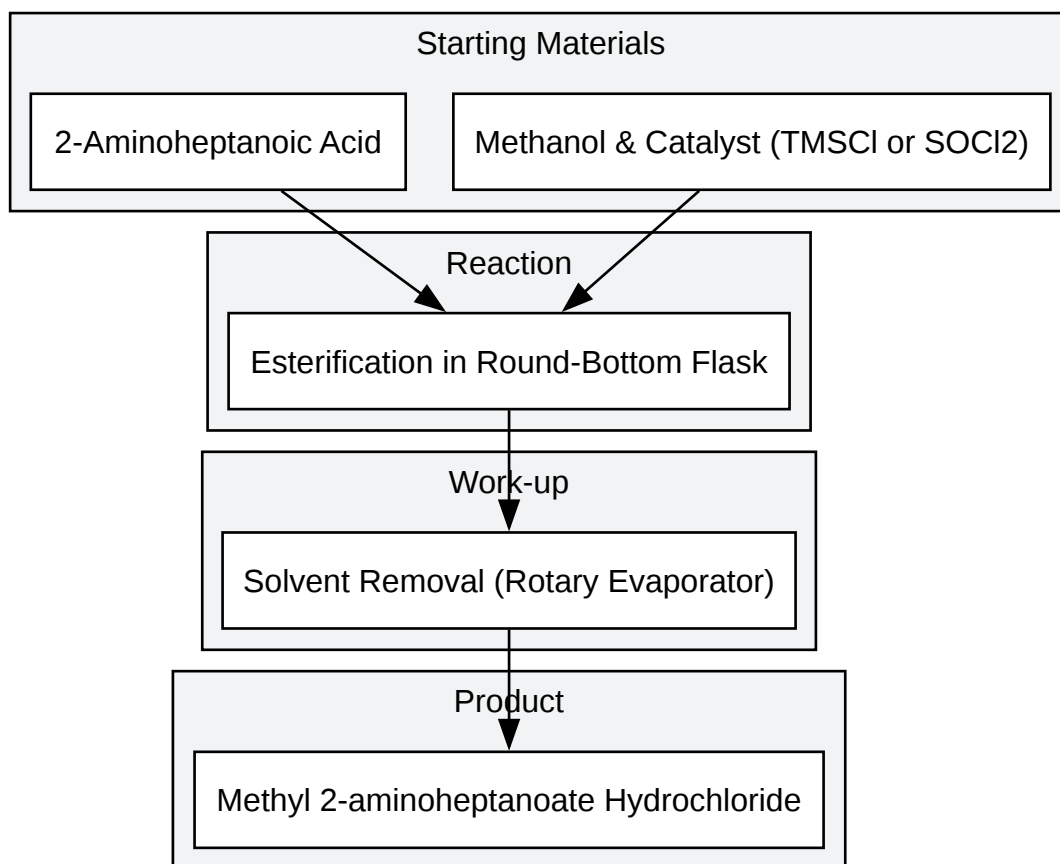
- To a round-bottom flask containing a magnetic stir bar, add 2-aminoheptanoic acid.
- Slowly add freshly distilled trimethylchlorosilane to the flask while stirring.
- Add anhydrous methanol to the mixture.
- Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is concentrated under reduced pressure using a rotary evaporator to yield the **methyl 2-aminoheptanoate** hydrochloride salt.[9]

Procedure using Thionyl Chloride (SOCl<sub>2</sub>):

- Suspend 2-aminoheptanoic acid in anhydrous methanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Cool the suspension in an ice bath.
- Slowly add thionyl chloride dropwise to the cooled suspension with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux.
- Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture and remove the solvent under reduced pressure to obtain the crude **methyl 2-aminoheptanoate** hydrochloride.

## Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of an amino acid methyl ester.



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Caption: General workflow for the synthesis of **Methyl 2-aminoheptanoate**.

## Biological Activity and Signaling Pathways

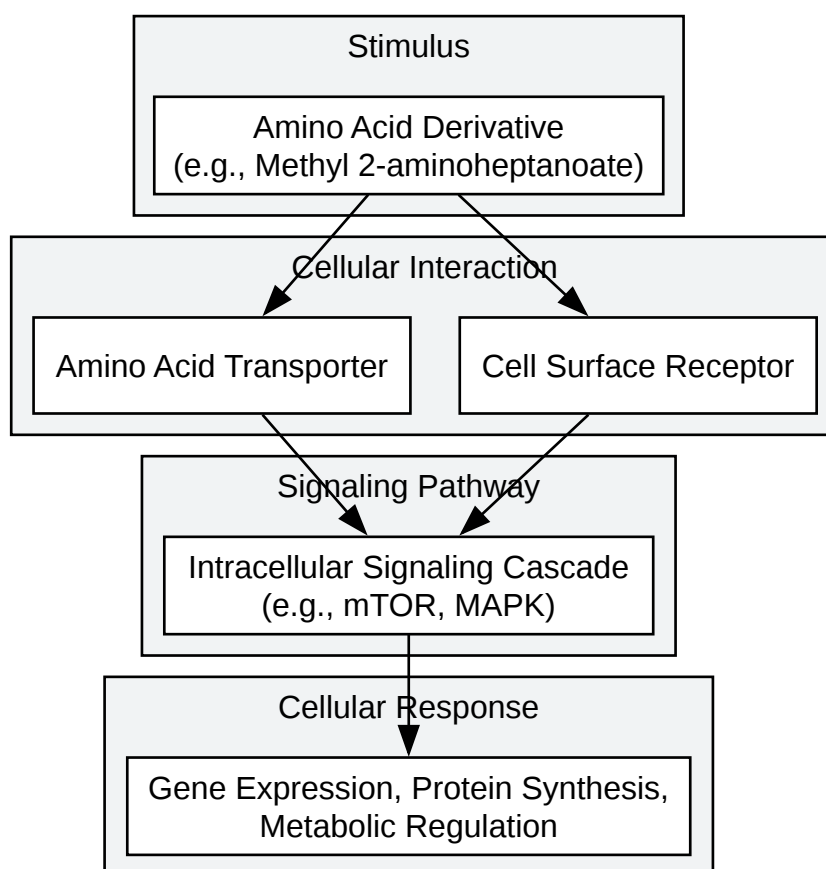
There is a lack of specific information in the scientific literature regarding the biological activity and associated signaling pathways of **Methyl 2-aminoheptanoate**. However, amino acids and their derivatives are known to play significant roles as signaling molecules in various biological processes.

Amino acids can act as neurotransmitters, regulate gene expression, and are central to metabolic signaling pathways. For instance, branched-chain amino acids are known to activate

the mTOR signaling pathway, which is a key regulator of cell growth and proliferation.

Given the structural similarity of **Methyl 2-aminoheptanoate** to endogenous amino acids, it is plausible that it could interact with amino acid transporters or receptors, potentially influencing cellular signaling. However, without experimental data, any discussion of its specific biological role remains speculative.

The following diagram provides a generalized overview of amino acid signaling, which may serve as a conceptual framework for future investigations into the activity of **Methyl 2-aminoheptanoate**.



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Caption: Generalized model of amino acid derivative signaling.

## Applications in Drug Development

The modification of amino acids, including esterification, is a common strategy in drug design and development. The introduction of a methyl ester group can alter the physicochemical properties of a molecule, such as its lipophilicity, which can in turn affect its absorption, distribution, metabolism, and excretion (ADME) profile.

While there are no specific drug development applications reported for **Methyl 2-aminoheptanoate**, its structural motif could be of interest in the design of peptidomimetics or as a building block for more complex bioactive molecules. Further research is required to explore the potential therapeutic applications of this compound.

## Conclusion

**Methyl 2-aminoheptanoate** is a derivative of 2-aminoheptanoic acid for which specific chemical and biological data are scarce. This guide has provided a summary of the known information for its parent compound and outlined general, reliable methods for its synthesis. The lack of data on its biological activity and potential applications highlights an opportunity for future research. The experimental protocols and conceptual diagrams presented herein offer a starting point for scientists and researchers interested in exploring the properties and potential of this and similar amino acid derivatives.

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